

# ASP2905: A Technical Overview of its Psychoactive Properties in Murine Models

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## Compound of Interest

Compound Name: ASP2905

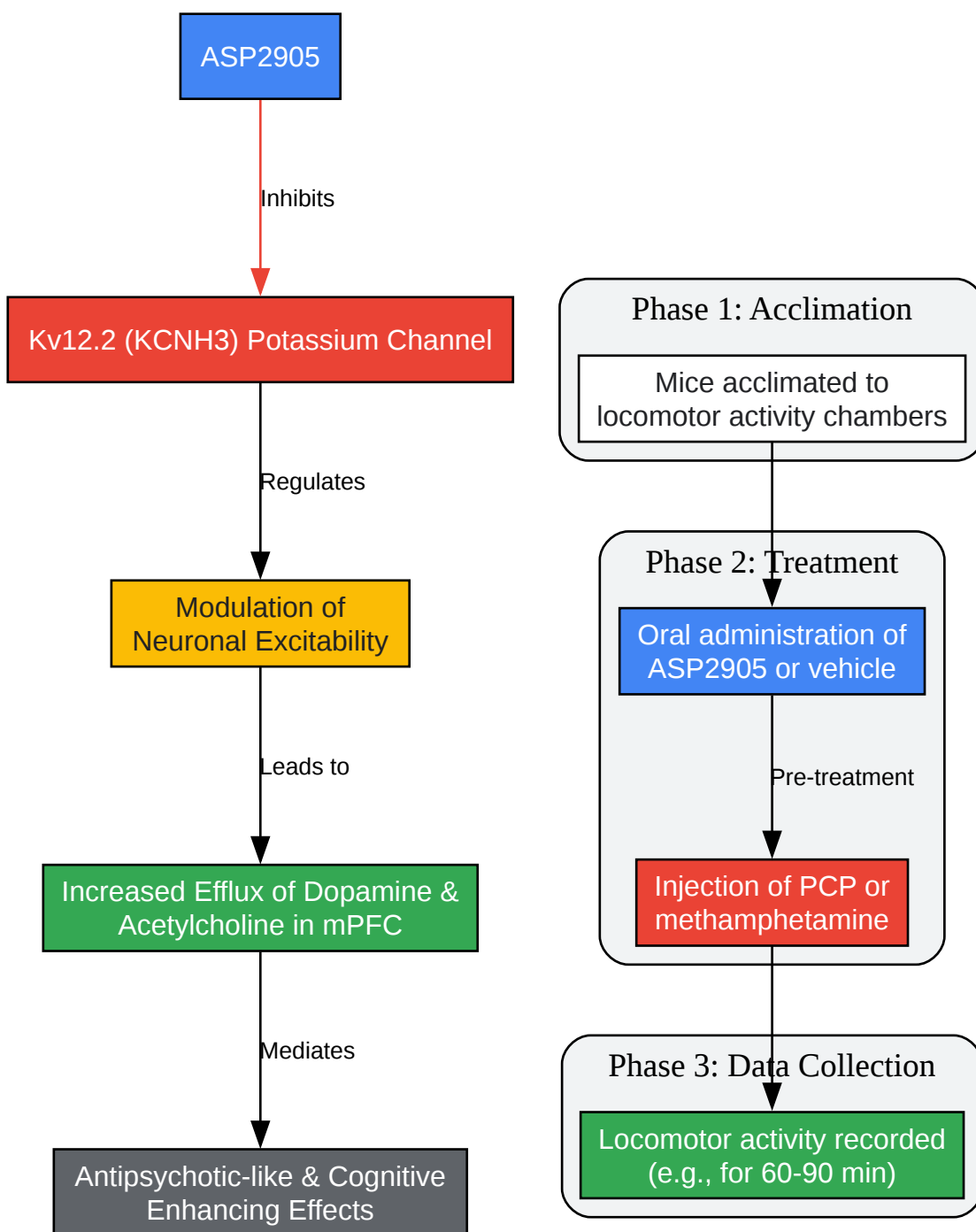
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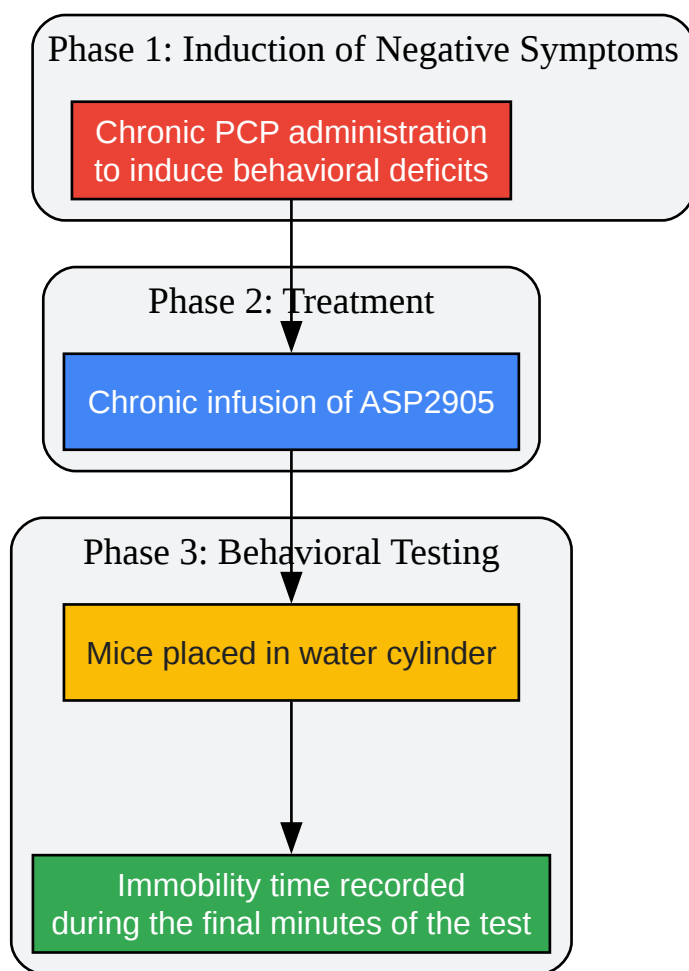
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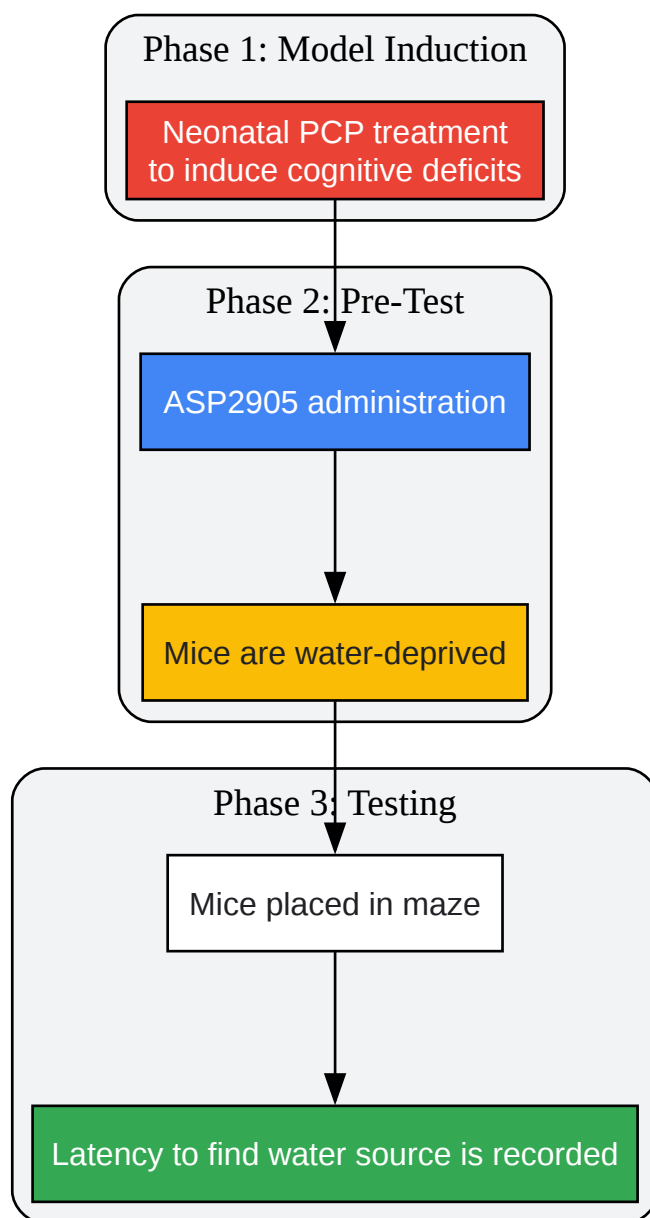
This technical guide provides an in-depth analysis of the psychoactive properties of **ASP2905**, a potent and selective inhibitor of the Kv12.2 potassium channel, as demonstrated in various mouse models. The data and methodologies presented are collated from preclinical studies aimed at evaluating its potential as a novel therapeutic agent for psychiatric disorders.

## Mechanism of Action

**ASP2905**, chemically identified as N-(4-fluorophenyl)-N'-phenyl-N''-(pyrimidin-2-ylmethyl)-1,3,5-triazine-2,4,6-triamine, exerts its effects through the potent and selective inhibition of the potassium channel Kv12.2, which is encoded by the KCNH3 gene.[1][2] This channel is predominantly expressed in the forebrain, a region critically involved in cognitive and executive functions.[3] Inhibition of KCNH3 by **ASP2905** is proposed to modulate neuronal excitability, leading to an increase in the efflux of key neurotransmitters, dopamine and acetylcholine, in the medial prefrontal cortex.[3][4] This neurochemical modulation is believed to underlie the observed psychoactive and cognitive-enhancing effects of the compound.







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## References

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